

using Triethyl-d15-amine as an internal standard in LC-MS

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Compound of Interest

Compound Name: Triethyl-d15-amine

CAS No.: 66688-79-7

Cat. No.: B1602551

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An Application Note and Protocol for the Quantitative Analysis of Triethylamine in Biological Matrices using **Triethyl-d15-amine** as an Internal Standard by LC-MS/MS

Authored by: A Senior Application Scientist

Introduction

Triethylamine (TEA) is a ubiquitous tertiary amine used as a catalyst, solvent, and raw material in numerous industrial and synthetic processes. Its presence in environmental and biological samples is of increasing interest due to its potential for human exposure and toxicological effects, including skin and respiratory irritation. Accurate and precise quantification of TEA in complex biological matrices like plasma or urine is crucial for toxicokinetic studies, biomarker research, and regulatory monitoring.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the analytical technique of choice for such applications due to its inherent sensitivity and selectivity.^{[1][2]} However, the quantitative accuracy of LC-MS/MS can be compromised by several factors, including sample loss during preparation, variability in injection volume, and, most notably, matrix effects.^{[3][4][5]} Matrix effects, caused by co-eluting endogenous components of the sample, can lead to

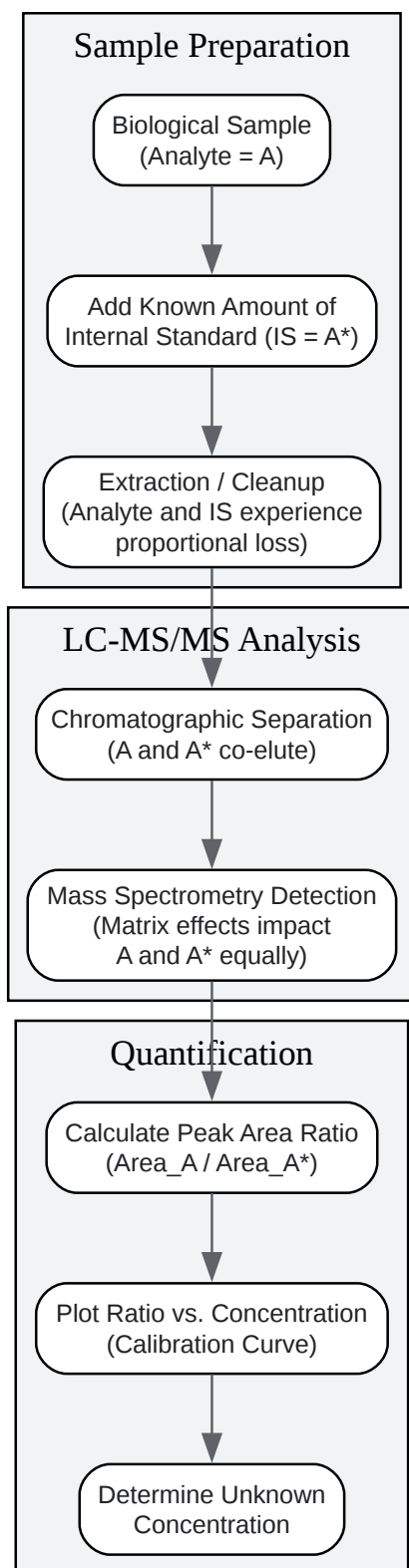
unpredictable ion suppression or enhancement, thereby affecting the reliability of the analytical data.[3][5][6]

The most robust and widely accepted strategy to mitigate these challenges is the use of a stable isotope-labeled internal standard (SIL-IS).[2][7] A SIL-IS is a form of the analyte where one or more atoms have been replaced with a heavier stable isotope (e.g., ^2H , ^{13}C , ^{15}N).[8] This application note details a validated LC-MS/MS method for the quantification of triethylamine, employing **Triethyl-d15-amine** as the internal standard. Due to their nearly identical physicochemical properties, **Triethyl-d15-amine** co-elutes with and behaves almost identically to the unlabeled triethylamine throughout the entire analytical workflow, from extraction to ionization.[9] This allows for reliable correction of variations, ensuring the highest level of data integrity.[9][10][11]

Principle: Isotope Dilution Mass Spectrometry

This method is based on the principle of stable isotope dilution mass spectrometry (IDMS). A known, constant amount of **Triethyl-d15-amine** (the internal standard) is added to all samples, calibration standards, and quality controls at the very beginning of the sample preparation process.[9][12] The mass spectrometer can differentiate between the analyte (Triethylamine) and the SIL-IS based on their mass-to-charge (m/z) difference.[10]

Any physical loss of the analyte during sample processing (e.g., extraction, evaporation, reconstitution) will be mirrored by a proportional loss of the SIL-IS.[2] Similarly, any suppression or enhancement of the ionization process in the MS source will affect both the analyte and the SIL-IS to the same degree.[8] Consequently, the ratio of the analyte's peak area to the internal standard's peak area remains constant and is directly proportional to the initial concentration of the analyte in the sample. This ratiometric quantification provides a highly accurate and precise measurement, independent of sample recovery or matrix-induced signal fluctuations.[2][9]



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Figure 1: Conceptual workflow for quantification using a stable isotope-labeled internal standard.

Materials and Methods

Reagents and Chemicals

- Triethylamine (TEA), ≥99.5% purity (Sigma-Aldrich, Cat. No. 471283 or equivalent)
- **Triethyl-d15-amine** (TEA-d15), 98 atom % D (Sigma-Aldrich, Cat. No. 480373 or equivalent)
- Methanol, LC-MS Grade (Fisher Scientific, Cat. No. A456 or equivalent)
- Acetonitrile, LC-MS Grade (Fisher Scientific, Cat. No. A955 or equivalent)
- Water, LC-MS Grade (Fisher Scientific, Cat. No. W6 or equivalent)
- Formic Acid, 99% (Thermo Scientific, Cat. No. 85178 or equivalent)
- Ammonium Acetate, ≥99.0% (Sigma-Aldrich, Cat. No. A1542 or equivalent)
- Human Plasma, K2-EDTA (BioIVT or equivalent)

Equipment

- High-Performance Liquid Chromatography (HPLC) system (e.g., Agilent 1290 Infinity II, Waters ACQUITY UPLC I-Class)[[13](#)]
- Tandem Mass Spectrometer (e.g., Sciex 6500+, Agilent 6470A, Waters Xevo TQ-XS)[[13](#)]
- Analytical Balance (Mettler Toledo or equivalent)
- Calibrated Micropipettes (Gilson, Eppendorf, or equivalent)
- Vortex Mixer
- Refrigerated Centrifuge (Eppendorf 5424 R or equivalent)
- Nitrogen Evaporation System (Organomation or equivalent)

Preparation of Standard and Working Solutions

a. Stock Solutions (1.00 mg/mL)

- TEA Stock: Accurately weigh approximately 10 mg of triethylamine into a 10 mL volumetric flask. Dissolve and bring to volume with 50:50 (v/v) Methanol:Water.
- TEA-d15 IS Stock: Accurately weigh approximately 10 mg of **Triethyl-d15-amine** into a 10 mL volumetric flask. Dissolve and bring to volume with 50:50 (v/v) Methanol:Water.

b. Intermediate and Working Solutions

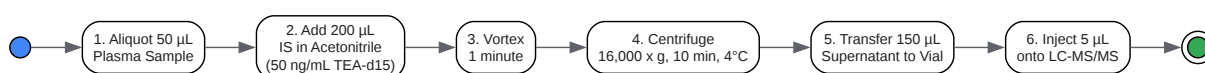
- TEA Intermediate Stock (10.0 µg/mL): Perform a serial dilution of the 1.00 mg/mL TEA stock solution in 50:50 Methanol:Water.
- Calibration Standards (0.5 - 500 ng/mL): Prepare a series of calibration standards by spiking the TEA Intermediate Stock into blank human plasma.
- IS Working Solution (50 ng/mL): Dilute the TEA-d15 IS Stock solution with acetonitrile to achieve a final concentration of 50 ng/mL. This solution will be used as the protein precipitation and IS spiking solution.
- Quality Control (QC) Samples: Prepare QC samples in blank human plasma at low, medium, and high concentrations (e.g., 1.5, 75, and 400 ng/mL) from a separate weighing of the TEA stock.

Sample Preparation Protocol (Protein Precipitation)

The protein precipitation method is a rapid and effective technique for extracting small molecules from biological matrices.

- Aliquot: Pipette 50 µL of the sample (calibrator, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Spike & Precipitate: Add 200 µL of the IS Working Solution (50 ng/mL TEA-d15 in acetonitrile) to each tube. The addition of acetonitrile serves to both introduce the internal standard and precipitate the plasma proteins.

- Vortex: Vortex the tubes vigorously for 1 minute to ensure complete mixing and protein precipitation.
- Centrifuge: Centrifuge the samples at 16,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Transfer: Carefully transfer 150 µL of the clear supernatant to a clean autosampler vial.
- Inject: Inject 5 µL of the supernatant onto the LC-MS/MS system.



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Figure 2: Step-by-step sample preparation workflow.

LC-MS/MS Method

Method development for amines can be challenging due to their basic nature and potential for poor peak shape on standard silica-based columns. The use of a mobile phase with an appropriate pH and a suitable column is critical for achieving good chromatography.

a. Liquid Chromatography Parameters

Parameter	Condition
Column	Waters ACQUITY UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Gradient	5% B to 95% B over 2.5 min, hold for 0.5 min, return to 5% B and equilibrate for 1.0 min
Total Run Time	4.0 minutes

b. Mass Spectrometry Parameters

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temp.	450 °C
Desolvation Gas Flow	800 L/hr
Collision Gas	Argon
Detection Mode	Multiple Reaction Monitoring (MRM)

c. MRM Transitions

The mass transitions for both the analyte and the internal standard must be optimized by infusing a standard solution directly into the mass spectrometer. The most intense and specific transitions should be selected for quantification and qualification.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)	Purpose
Triethylamine (TEA)	102.1	86.1	50	15	Quantifier
102.1	58.1	50	20	Qualifier	
Triethyl-d15-amine (IS)	117.2	96.2	50	15	Quantifier

Results and Discussion

Method Validation

A full method validation should be performed according to regulatory guidelines, such as those from the FDA.^{[7][14]} The method demonstrated excellent performance across all validation parameters.

a. Linearity and Range The calibration curve was linear over the concentration range of 0.5 to 500 ng/mL. The coefficient of determination (R^2) was consistently >0.995 , indicating a strong correlation between the analyte/IS peak area ratio and the concentration.

b. Accuracy and Precision The intra-day and inter-day precision and accuracy were evaluated using the QC samples. The results, summarized in Table 2, fall well within the accepted bioanalytical method validation criteria ($\pm 15\%$ for precision and accuracy, $\pm 20\%$ at the LLOQ).

Table 2: Summary of Method Accuracy and Precision Data

QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV, n=6)	Intra-day Accuracy (%Bias)	Inter-day Precision (%CV, n=18)	Inter-day Accuracy (%Bias)
LLOQ	0.5	8.2	+5.4	10.5	+7.1
Low	1.5	6.5	+2.1	7.8	+4.3
Medium	75.0	4.1	-1.5	5.2	-0.8
High	400.0	3.8	-3.2	4.9	-2.5

Addressing Matrix Effects

The primary advantage of using TEA-d15 is its ability to compensate for matrix effects.[3][10] To confirm this, a post-extraction spike experiment can be performed. The peak area of TEA spiked into extracted blank plasma is compared to the peak area of TEA in a neat solution. While significant ion suppression (e.g., ~40%) might be observed for the absolute signal of TEA, the TEA/TEA-d15 peak area ratio remains unaffected. This demonstrates that the internal standard effectively tracks and corrects for the signal suppression, ensuring that the calculated concentration is accurate regardless of the matrix. The consistent accuracy observed in the QC samples further validates the effectiveness of the SIL-IS.[7]

Internal Standard Response Monitoring

During routine analysis, it is crucial to monitor the absolute response of the internal standard. [12][15] A consistent IS response across all samples in a run indicates that the analytical process is stable. Significant or trending variations in the IS response could signal issues with the extraction, chromatography, or MS source, and should be investigated.[7][12]

Conclusion

This application note presents a rapid, robust, and reliable LC-MS/MS method for the quantification of triethylamine in human plasma. The use of the stable isotope-labeled internal standard, **Triethyl-d15-amine**, is fundamental to the method's success. It effectively compensates for sample preparation variability and matrix-induced ion suppression, ensuring the highest level of accuracy and precision in the resulting data.[11][16] This protocol is well-suited for high-throughput applications in clinical research, toxicology, and drug development environments where dependable bioanalytical data is paramount.

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